

5-Cyclopropylpentanal: A Technical Overview for Chemical Research

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Compound of Interest		
Compound Name:	5-Cyclopropylpentanal	
Cat. No.:	B2521371	Get Quote

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This technical guide provides a foundational overview of **5-Cyclopropylpentanal**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis. While specific in-depth experimental data and biological studies on this molecule are not extensively available in public literature, this document consolidates its known properties and outlines general methodologies for its synthesis and characterization based on established principles for analogous chemical structures.

Core Compound Identification

The fundamental properties of **5-Cyclopropylpentanal** are summarized below, providing a clear reference for its molecular identity.

Property	Value
CAS Number	147159-38-4
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol

Synthetic Approaches: General Methodologies



Detailed, peer-reviewed synthetic protocols specifically for **5-Cyclopropylpentanal** are not readily found. However, based on the principles of organic chemistry, plausible synthetic routes can be proposed. The synthesis of cyclopropyl aldehydes often involves multi-step processes. One common approach is the homologation of an existing aldehyde, which involves extending the carbon chain. Another strategy could involve the creation of the cyclopropyl group at a specific position in a pre-existing aliphatic chain.

Researchers may consider a variety of methods for the synthesis of similar cyclopropyl compounds, including modifications of existing protocols for aldehyde synthesis.

Experimental Protocols: Characterization of Aliphatic Aldehydes

The characterization of **5-Cyclopropylpentanal** would rely on standard analytical techniques used for similar aliphatic aldehydes. The expected spectroscopic data would be crucial for confirming the structure and purity of the compound.

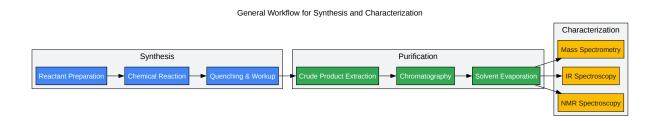


Analytical Technique	Expected Observations for Aliphatic Aldehydes
¹ H NMR Spectroscopy	The aldehyde proton (CHO) typically exhibits a singlet or a multiplet in the downfield region of the spectrum, around 9-10 ppm. Protons on the carbon adjacent to the carbonyl group (α -protons) are expected to appear in the range of 2-2.7 ppm.[1][2]
¹³ C NMR Spectroscopy	The carbonyl carbon of an aldehyde is characteristically found in the range of 190-200 ppm.[2]
Infrared (IR) Spectroscopy	A strong absorption band corresponding to the C=O stretch of an aliphatic aldehyde is typically observed between 1720-1740 cm ⁻¹ . Additionally, the C-H stretch of the aldehyde group usually presents two weak bands in the region of 2700-2900 cm ⁻¹ .[2]
Mass Spectrometry (MS)	Gas chromatography-mass spectrometry (GC-MS) is a common method for the analysis of volatile compounds like aliphatic aldehydes.[3] [4] The mass spectrum would be expected to show a molecular ion peak and characteristic fragmentation patterns.

General Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a target compound such as **5-Cyclopropylpentanal**. This represents a logical progression from initial synthesis to final purification and structural confirmation.





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A generalized workflow for chemical synthesis and analysis.

Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific biological activities of **5-Cyclopropylpentanal** or any associated signaling pathways. Research into compounds with similar structural motifs, such as a cyclopropyl group, has shown a wide range of biological effects in other molecules, but any potential activity of **5-Cyclopropylpentanal** remains to be investigated. Professionals in drug development may find this to be an unexplored area for preliminary screening and research.

Disclaimer: This document is intended for informational purposes for a scientific audience. The information on synthetic and analytical methods is based on general chemical principles and may not represent optimized or validated protocols for **5-Cyclopropylpentanal** specifically.

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